

Essential Safety and Operational Guide for Handling 4-tert-Butylbenzoyl Chloride

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Compound of Interest

Compound Name: 4-tert-Butylbenzoyl chloride

Cat. No.: B154879

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **4-tert-butylbenzoyl chloride** (CAS No. 1710-98-1). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Properties:

Property	Value
Molecular Formula	C ₁₁ H ₁₃ ClO
Molecular Weight	196.67 g/mol
Appearance	Clear to light yellow liquid
Boiling Point	135 °C at 20 mmHg
Density	1.007 g/mL at 25 °C
Flash Point	87 °C (188.6 °F) - closed cup

Hazard Identification and Personal Protective Equipment (PPE)

4-tert-Butylbenzoyl chloride is a corrosive and combustible liquid that is harmful if swallowed, inhaled, or absorbed through the skin. It causes severe skin burns and eye damage and reacts

with water to liberate toxic hydrogen chloride gas.[1][2][3] Strict adherence to PPE guidelines is mandatory.

Required Personal Protective Equipment:

Equipment	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield.[4][5][6]	Protects against severe eye burns and splashes of the corrosive liquid.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[4][7]	Prevents skin contact, which can cause severe burns and harmful absorption.
Body Protection	Chemical-resistant apron or coveralls.[4][5]	Protects against skin exposure from splashes or spills.[4]
Respiratory Protection	NIOSH/MSHA-approved respirator with a suitable cartridge (e.g., Type ABEK EN14387 filter).	Necessary when working outside a fume hood or if vapor concentrations are high, as inhalation causes chemical burns to the respiratory tract. [8][3]

Safe Handling and Storage Procedures

All operations involving **4-tert-butylbenzoyl chloride** must be conducted in a designated area, specifically within a certified chemical fume hood to minimize inhalation exposure.[8][6]

Step-by-Step Handling Protocol:

- Preparation: Ensure an eyewash station and safety shower are readily accessible and unobstructed.[8][9] Have spill cleanup materials (inert absorbent, non-combustible material like sand or vermiculite) available.[8]
- Personal Protective Equipment: Don all required PPE as specified in the table above before handling the chemical.

- Dispensing: Handle in a chemical fume hood. Keep the container tightly closed when not in use. Avoid contact with moisture, as it reacts to produce toxic gas.[\[2\]](#)
- Reaction Setup: If used in a reaction, ensure the apparatus is dry and, if necessary, under an inert atmosphere (e.g., nitrogen).[\[2\]](#)[\[3\]](#) Reactions can be exothermic, so appropriate cooling measures may be necessary.[\[6\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[\[8\]](#)[\[2\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as bases, strong oxidizing agents, and metals.[\[2\]](#)[\[3\]](#)
- The storage area should be designated for corrosive materials.[\[8\]](#)
- Keep containers tightly sealed and protected from moisture.[\[8\]](#)[\[2\]](#)

Emergency and First Aid Procedures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-30 minutes, holding the eyelids open.[9] Seek immediate medical attention.[8][2]
Skin Contact	Immediately remove all contaminated clothing and shoes.[8] Flush the affected skin with plenty of water for at least 15 minutes.[8] Seek immediate medical attention.[8][2]
Inhalation	Move the victim to fresh air immediately.[8] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth).[8] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[8][2] If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8][2]

Spill and Waste Disposal Plan

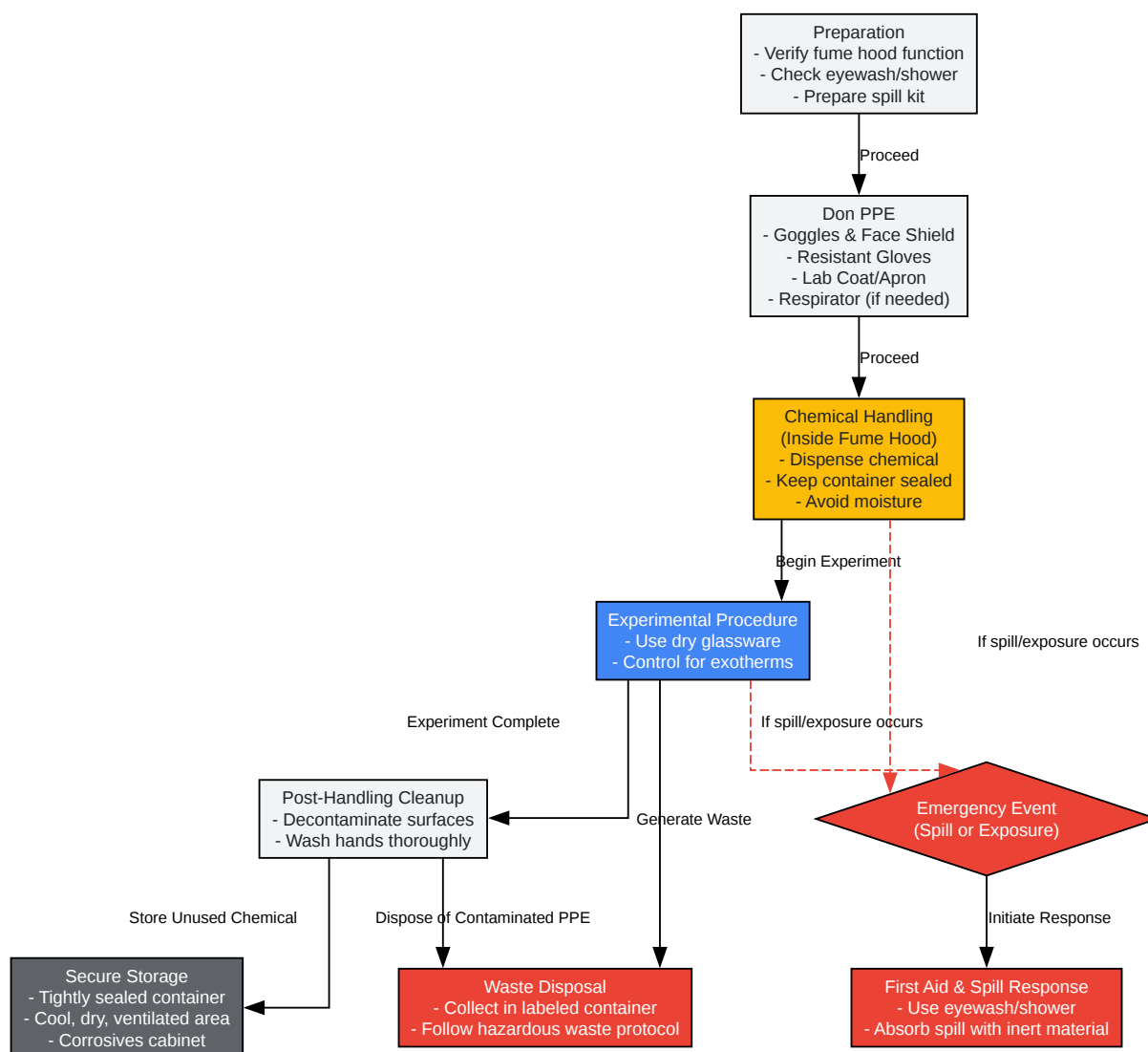
Spill Response:

- Evacuate the immediate area and remove all sources of ignition.[8]
- Wearing full PPE, absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[8] Do not use combustible materials like sawdust.[8]
- Collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[8][2]
- Do not allow the spill to enter drains or waterways.[8]

Waste Disposal:

- Dispose of **4-tert-butylbenzoyl chloride** and any contaminated materials as hazardous waste.[\[8\]](#)
- All waste generators must adhere to federal, state, and local hazardous waste regulations for complete and accurate classification and disposal.[\[8\]](#)[\[3\]](#)
- Empty containers may retain product residue and should be treated as hazardous waste.[\[8\]](#)

Workflow for Handling 4-tert-Butylbenzoyl Chloride



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Caption: Workflow for the safe handling of **4-tert-butylbenzoyl chloride**.

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